

Introduction: The Role of Vibrational Spectroscopy in Pharmaceutical Building Block Characterization

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Compound of Interest

Compound Name: *3-amino-N-(tert-butyl)benzenesulfonamide*

CAS No.: 608523-94-0

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In the landscape of modern drug discovery and development, the unambiguous structural confirmation of chemical intermediates is a cornerstone of quality control and regulatory compliance. **3-amino-N-(tert-butyl)benzenesulfonamide** is a key building block, featuring a versatile aromatic amine and a sulfonamide moiety, making it valuable in the synthesis of various pharmaceutical agents.[1] Fourier-Transform Infrared (FT-IR) spectroscopy serves as a rapid, non-destructive, and highly informative analytical technique for the structural verification of such molecules.[2] By probing the vibrational modes of a molecule's constituent bonds, FT-IR provides a unique spectral "fingerprint," allowing for the confirmation of functional groups and overall molecular identity. This guide provides a comprehensive framework for the FT-IR analysis of **3-amino-N-(tert-butyl)benzenesulfonamide**, grounded in theoretical principles and a field-proven experimental protocol.

Part 1: Theoretical Foundations and Method Selection

The Principle of Infrared Absorption

Covalent bonds within a molecule are not static; they are in a constant state of vibration, undergoing stretching and bending motions at specific, quantized frequencies. When a molecule is irradiated with infrared light, it will absorb energy at frequencies that correspond to these natural vibrational modes, promoting the molecule to a higher vibrational energy state. An FT-IR spectrometer measures this absorption of infrared radiation as a function of frequency (expressed as wavenumbers, cm^{-1}). The resulting spectrum is a plot of absorbance or transmittance versus wavenumber, where absorption peaks indicate the presence of specific chemical bonds and functional groups.[3]

The Case for Attenuated Total Reflectance (ATR)

For the analysis of solid samples like **3-amino-N-(tert-butyl)benzenesulfonamide**, Attenuated Total Reflectance (ATR) has become the predominant FT-IR sampling technique.[4] This method obviates the need for cumbersome sample preparation, such as the creation of KBr pellets. In ATR, an infrared beam is directed through a crystal of high refractive index (e.g., diamond or germanium).[5] The sample is brought into direct contact with this crystal. At the crystal-sample interface, the IR beam undergoes total internal reflection, creating an evanescent wave that penetrates a few microns into the sample.[6] This interaction is sufficient for the sample to absorb energy at its characteristic vibrational frequencies, yielding a high-quality spectrum with minimal effort.[4][6] This technique is chosen for its speed, reproducibility, and non-destructive nature, which is ideal for valuable or limited-quantity samples.[7]

Part 2: Molecular Structure and Predicted Vibrational Modes

The key to interpreting the FT-IR spectrum of **3-amino-N-(tert-butyl)benzenesulfonamide** lies in dissecting its structure into its constituent functional groups and predicting their characteristic absorption bands.

Chemical Structure: **3-amino-N-(tert-butyl)benzenesulfonamide** Molecular Formula: $\text{C}_{10}\text{H}_{16}\text{N}_2\text{O}_2\text{S}$ [8]

The molecule comprises four key regions, each with distinct vibrational signatures:

- **Primary Aromatic Amine (-NH₂):** This group is characterized by N-H stretching and bending vibrations.
- **Sulfonamide (-SO₂NH-):** The S=O and S-N bonds give rise to very strong, characteristic absorptions.
- **tert-Butyl Group (-C(CH₃)₃):** This aliphatic group will show characteristic C-H stretching and bending modes.
- **Substituted Benzene Ring:** Aromatic C-H and C=C vibrations, along with out-of-plane bending bands indicative of the substitution pattern, are expected.

Primary Aromatic Amine Vibrations

- **N-H Stretching:** Primary amines (R-NH₂) exhibit two distinct N-H stretching bands in the 3500-3300 cm⁻¹ region.^[9] These correspond to the asymmetric (higher frequency) and symmetric (lower frequency) stretching modes.^[10] For aromatic amines, these absorptions typically appear at slightly higher frequencies than their aliphatic counterparts.^[11]
- **N-H Bending (Scissoring):** A strong in-plane bending or "scissoring" vibration is characteristic of primary amines and is found in the 1650-1580 cm⁻¹ region.^[9]^[10]
- **C-N Stretching:** The stretching vibration of the aromatic carbon to nitrogen bond (Ar-N) produces a strong band typically observed between 1335-1250 cm⁻¹.^[9]

Sulfonamide Group Vibrations

- **S=O Stretching:** The sulfonamide group is most readily identified by its two intense S=O stretching absorptions. The asymmetric stretch appears at a higher frequency, typically in the 1370-1330 cm⁻¹ range, while the symmetric stretch is found between 1180-1150 cm⁻¹.^[12] These are often the strongest and most prominent peaks in the spectrum.
- **N-H Stretching:** The sulfonamide also contains a secondary amine N-H bond. This single N-H bond gives rise to a stretching vibration in the 3300-3260 cm⁻¹ region, which may overlap with the primary amine stretches.^[12]
- **S-N Stretching:** A medium intensity band corresponding to the S-N stretch can be expected in the 910-900 cm⁻¹ range.^[12]

tert-Butyl and Aromatic Ring Vibrations

- Aliphatic C-H Stretching: The methyl groups of the tert-butyl moiety will produce strong C-H stretching bands in the 2960-2870 cm^{-1} region.
- Aromatic C-H Stretching: The C-H bonds on the benzene ring will show weaker stretching absorptions above 3000 cm^{-1} .[\[13\]](#)
- C=C Ring Stretching: The benzene ring itself will exhibit skeletal C=C stretching vibrations, appearing as a series of bands of variable intensity, typically in the 1600-1450 cm^{-1} region.
[\[12\]](#)
- C-H Out-of-Plane (OOP) Bending: The substitution pattern on the benzene ring (meta- or 1,3-substitution) gives rise to characteristic strong absorption bands in the fingerprint region (below 900 cm^{-1}).

Part 3: Experimental Protocol for ATR-FT-IR Analysis

This protocol outlines a self-validating system for acquiring a high-quality FT-IR spectrum of a solid powder sample.

Instrumentation and Materials

- FT-IR Spectrometer equipped with an ATR accessory (e.g., single-bounce diamond ATR).
- **3-amino-N-(tert-butyl)benzenesulfonamide** powder.
- Spatula.
- Solvent for cleaning (e.g., Isopropanol).
- Lint-free laboratory wipes.

Step-by-Step Methodology

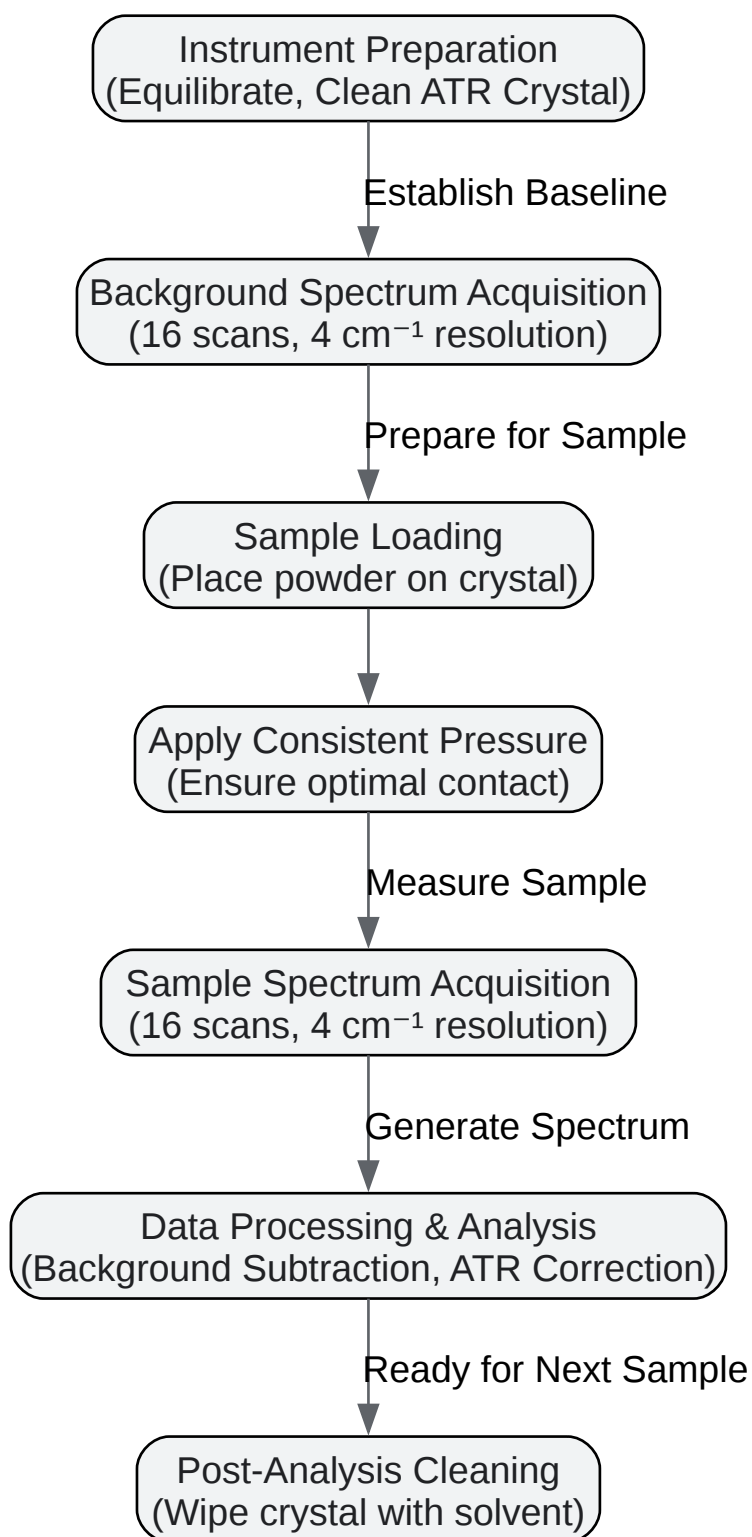
- Instrument Preparation: Ensure the spectrometer is powered on and has reached thermal equilibrium as per manufacturer guidelines. Verify that the ATR accessory is clean and free

of any residue from previous analyses.

- Background Spectrum Acquisition:
 - With the clean, empty ATR crystal, collect a background spectrum. This is a critical self-validating step that measures the ambient atmosphere (H_2O , CO_2) and the instrument's optical bench.
 - Typical Parameters: 16-32 scans at a resolution of 4 cm^{-1} .
 - Causality: This spectrum is stored in memory and subsequently subtracted from the sample spectrum, ensuring that the final output contains only the absorption information of the analyte.
- Sample Preparation and Loading:
 - Place a small amount (typically a few milligrams, just enough to cover the crystal surface) of the **3-amino-N-(tert-butyl)benzenesulfonamide** powder onto the center of the ATR crystal using a clean spatula.
- Application of Pressure:
 - Lower the integrated press arm onto the sample and apply consistent pressure to ensure intimate contact between the powder and the ATR crystal surface.
 - Causality: Optimal contact is essential for the evanescent wave to effectively penetrate the sample, which directly correlates to achieving a high-quality spectrum with a good signal-to-noise ratio.
- Sample Spectrum Acquisition:
 - Using the same acquisition parameters as the background scan (16-32 scans, 4 cm^{-1} resolution), collect the sample spectrum.
- Data Processing:
 - The instrument software will automatically ratio the single-beam sample spectrum against the single-beam background spectrum to produce the final absorbance spectrum.

- An ATR correction algorithm may be applied. This software function corrects for the wavelength-dependent depth of penetration of the evanescent wave, making the resulting spectrum appear more like a traditional transmission spectrum.[\[4\]](#)
- Cleaning:
 - Retract the press arm and carefully remove the bulk of the powder.
 - Clean the ATR crystal surface thoroughly with a lint-free wipe dampened with isopropanol, ensuring it is completely clean for the next analysis.

Experimental Workflow Diagram



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Caption: ATR-FT-IR analysis workflow for a solid sample.

Part 4: Spectral Interpretation and Data Summary

The resulting FT-IR spectrum should be analyzed systematically by correlating the observed absorption bands with the predicted vibrational modes from Part 2.

Analysis of Key Spectral Regions

- **3500-3200 cm^{-1} Region:** This region is dominated by N-H stretching vibrations. Expect to see three distinct peaks: two from the primary aromatic amine (asymmetric and symmetric stretches) and one from the secondary sulfonamide N-H.^{[11][12]} The primary amine peaks are often sharper than O-H bands found in the same region.^[14]
- **3100-2800 cm^{-1} Region:** This area will contain the C-H stretching vibrations. Look for weaker peaks above 3000 cm^{-1} for the aromatic C-H bonds and stronger, more defined peaks below 3000 cm^{-1} for the aliphatic C-H bonds of the tert-butyl group.
- **1700-1500 cm^{-1} Region:** The N-H bending (scissoring) of the primary amine should appear here, typically around 1620 cm^{-1} .^[10] Aromatic C=C ring stretches will also be present in this region.
- **1400-1100 cm^{-1} Region:** This region is diagnostic for the sulfonamide group. The two most intense peaks in the entire spectrum should be located here: the asymmetric S=O stretch ($\sim 1350 \text{ cm}^{-1}$) and the symmetric S=O stretch ($\sim 1175 \text{ cm}^{-1}$).^[15] The strong aromatic C-N stretch will also be found in this window ($\sim 1335\text{-}1250 \text{ cm}^{-1}$).^[9]
- **Below 900 cm^{-1} (Fingerprint Region):** This complex region contains many bending and skeletal vibrations. The C-H out-of-plane bending bands characteristic of the meta-substitution pattern on the aromatic ring and the S-N stretch ($\sim 900 \text{ cm}^{-1}$) are located here.

Data Summary Table

The quantitative data from the FT-IR spectrum is best summarized in a table for clarity and direct comparison with reference values.

Wavenumber (cm ⁻¹)	Intensity	Vibrational Assignment	Associated Functional Group
~3470	m	Asymmetric N-H Stretch	Primary Aromatic Amine (-NH ₂)
~3380	m	Symmetric N-H Stretch	Primary Aromatic Amine (-NH ₂)
~3270	m, br	N-H Stretch	Secondary Sulfonamide (-SO ₂ NH-)
~3050	w	Aromatic C-H Stretch	Benzene Ring
~2960	s	Aliphatic C-H Stretch	tert-Butyl (-C(CH ₃) ₃)
~1620	s	N-H Bend (Scissoring)	Primary Aromatic Amine (-NH ₂)
~1590, ~1475	m-s	C=C Ring Skeletal Stretches	Benzene Ring
~1340	s	Asymmetric S=O Stretch	Sulfonamide (-SO ₂ NH-)
~1280	s	Aromatic C-N Stretch	Aryl-Amine
~1160	s	Symmetric S=O Stretch	Sulfonamide (-SO ₂ NH-)
~900	m	S-N Stretch	Sulfonamide (-SO ₂ NH-)
~880, ~780, ~690	s	C-H Out-of-Plane Bending	m-Substituted Benzene Ring

Intensity Key: s = strong, m = medium, w = weak, br = broad

Conclusion

FT-IR spectroscopy, particularly when coupled with the ATR sampling technique, provides a powerful and efficient method for the structural verification of **3-amino-N-(tert-butyl)benzenesulfonamide**. By systematically analyzing the spectrum and assigning the characteristic absorption bands to the primary amine, sulfonamide, tert-butyl, and substituted aromatic functionalities, a researcher can rapidly and confidently confirm the identity and integrity of this important pharmaceutical intermediate. The combination of a robust theoretical understanding and a meticulous, self-validating experimental protocol ensures the generation of reliable and defensible analytical data, which is paramount in a research and drug development environment.

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